

Electrochemical Properties of Pigment Red 112: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Pigment red 112*

Cat. No.: *B035991*

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Introduction

Pigment Red 112 (C.I. 12370; CAS 6535-46-2) is a monoazo pigment belonging to the Naphthol AS series.^[1] It is widely utilized in various industrial applications, including inks, paints, coatings, and plastics, due to its vibrant yellowish-red shade and good fastness properties.^{[2][3]} For researchers, scientists, and drug development professionals, understanding the electrochemical properties of such organic molecules is crucial for evaluating their potential in novel applications, including sensors, electrocatalysis, and as redox-active components in biological systems.

This technical guide provides an in-depth overview of the core electrochemical properties of **Pigment Red 112**. Due to a lack of specific published data for this particular pigment, this guide leverages information from structurally related Naphthol AS pigments and the broader class of azo dyes to present a representative understanding of its expected electrochemical behavior. The experimental protocols provided are generalized for the analysis of organic pigments and can be adapted for the specific investigation of **Pigment Red 112**.

Core Electrochemical Properties

The electrochemical behavior of **Pigment Red 112** is primarily dictated by the presence of the azo (-N=N-) chromophore and the naphthol moiety within its structure. These functional groups are susceptible to redox reactions, which can be investigated using various electrochemical techniques.

Redox Behavior

The azo group in **Pigment Red 112** is the primary site of electrochemical reduction. In aqueous and non-aqueous media, the azo linkage can undergo a multi-electron, multi-proton reduction process. The general mechanism involves the initial formation of a hydrazo intermediate, which can be further reduced to form two amine molecules through the cleavage of the N-N bond.[4] This process is often irreversible and its potential is dependent on the pH of the medium.

While specific cyclic voltammetry data for **Pigment Red 112** is not readily available in the literature, studies on other azo dyes and naphthol derivatives provide insight into its expected redox potentials. For instance, the electrochemical oxidation of naphthol derivatives has been studied, indicating that the naphthol part of the molecule can also undergo oxidation, though typically at higher potentials than the reduction of the azo group.[5]

Conductivity

Organic pigments like **Pigment Red 112** are generally considered to be electrical insulators in their solid state. However, their electrical conductivity can be measured and is typically low. One technical data sheet reports an electrical conductivity of $\leq 600 \mu\text{S/cm}$ for a dispersion of **Pigment Red 112**, although the methodology for this measurement is not specified.

Pyroelectric Properties

An interesting, though less commonly studied, electrochemical property of **Pigment Red 112** is its potential for pyroelectricity. Pyroelectric materials can generate a temporary voltage when they are heated or cooled. The molecular structure of **Pigment Red 112** may allow for changes in dipole moment upon temperature fluctuations, leading to the generation of an electrical charge.[6] This property could open up applications in thermal sensing and energy harvesting.

Data Presentation

The following tables summarize typical electrochemical and physical data for **Pigment Red 112** and related compounds. It is important to reiterate that the electrochemical data is based on analogous structures and should be considered as an estimation for **Pigment Red 112**.

Table 1: Physicochemical Properties of **Pigment Red 112**

Property	Value	Reference(s)
Chemical Formula	C ₂₄ H ₁₆ Cl ₃ N ₃ O ₂	[7]
Molecular Weight	484.76 g/mol	[8]
Appearance	Red powder	[8]
Density	1.38 - 1.65 g/cm ³	[9]
pH	7.0 - 8.0	[1]
Electrical Conductivity	≤600 μS/cm	

Table 2: Illustrative Electrochemical Data for Structurally Related Azo Dyes

Compound	Technique	Key Findings	Reference(s)
p-amino benzoic acid β-naphthol azo dye	Cyclic Voltammetry	Irreversible reduction of the azo group.	[10]
Various food azo dyes	Cyclic Voltammetry	Redox potentials are dependent on the molecular structure and substituents.	
Naphthol Yellow S (nitro dye)	Controlled Potential Electrolysis	Complete decolorization through electrochemical reduction.	[11]

Experimental Protocols

The following are detailed methodologies for key electrochemical experiments that can be used to characterize **Pigment Red 112**.

Cyclic Voltammetry (CV)

Objective: To investigate the redox behavior of **Pigment Red 112**, including the determination of its reduction and oxidation potentials.

Materials:

- Potentiostat/Galvanostat
- Three-electrode electrochemical cell (glassy carbon working electrode, platinum wire counter electrode, Ag/AgCl reference electrode)
- **Pigment Red 112**
- Supporting electrolyte (e.g., 0.1 M tetrabutylammonium perchlorate in a suitable organic solvent like dimethylformamide or acetonitrile)
- Inert gas (e.g., nitrogen or argon) for deoxygenation

Procedure:

- Prepare a solution of **Pigment Red 112** (e.g., 1 mM) in the supporting electrolyte. Due to the low solubility of the pigment, dispersion or the use of a modified electrode may be necessary.
- Assemble the three-electrode cell with the prepared solution.
- Deoxygenate the solution by bubbling with an inert gas for at least 15-20 minutes. Maintain an inert atmosphere over the solution during the experiment.
- Set the parameters on the potentiostat:
 - Potential Range: Scan from an initial potential where no reaction occurs to a potential sufficiently negative to observe the reduction of the azo group, and then reverse the scan to a positive potential to observe any oxidation processes. A typical range might be from +1.0 V to -1.5 V vs. Ag/AgCl.
 - Scan Rate: Start with a scan rate of 100 mV/s. Varying the scan rate (e.g., from 20 mV/s to 500 mV/s) can provide information about the reaction kinetics and mechanism.
- Run the cyclic voltammogram and record the data.
- Analyze the resulting voltammogram to identify the peak potentials for reduction (E_{pc}) and oxidation (E_{pa}).

Electrochemical Impedance Spectroscopy (EIS)

Objective: To characterize the electrical properties of a **Pigment Red 112** film or dispersion, including its resistance and capacitance.

Materials:

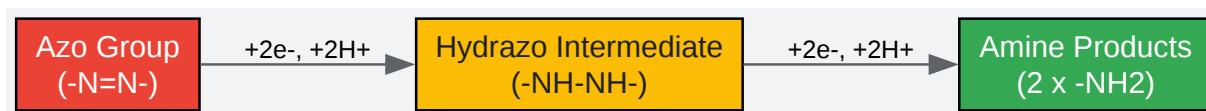
- Potentiostat/Galvanostat with EIS capability
- Three-electrode electrochemical cell
- Coated substrate (e.g., a metal panel coated with a paint formulation containing **Pigment Red 112**) or a dispersion of the pigment.
- Electrolyte solution (e.g., 3.5% NaCl solution)

Procedure:

- Prepare the sample by either coating a substrate with a formulation containing **Pigment Red 112** or preparing a stable dispersion.
- Assemble the electrochemical cell with the sample as the working electrode, a platinum counter electrode, and a reference electrode.
- Set the parameters on the potentiostat for the EIS measurement:
 - Frequency Range: Typically from 100 kHz down to 10 mHz.
 - AC Amplitude: A small amplitude AC voltage (e.g., 10 mV rms) is applied.
 - DC Potential: The measurement is usually performed at the open-circuit potential (OCP).
- Run the EIS experiment and record the impedance data.
- Analyze the data using Nyquist and Bode plots. The data can be fitted to an equivalent circuit model to extract quantitative values for properties such as coating resistance, capacitance, and charge transfer resistance.[\[12\]](#)

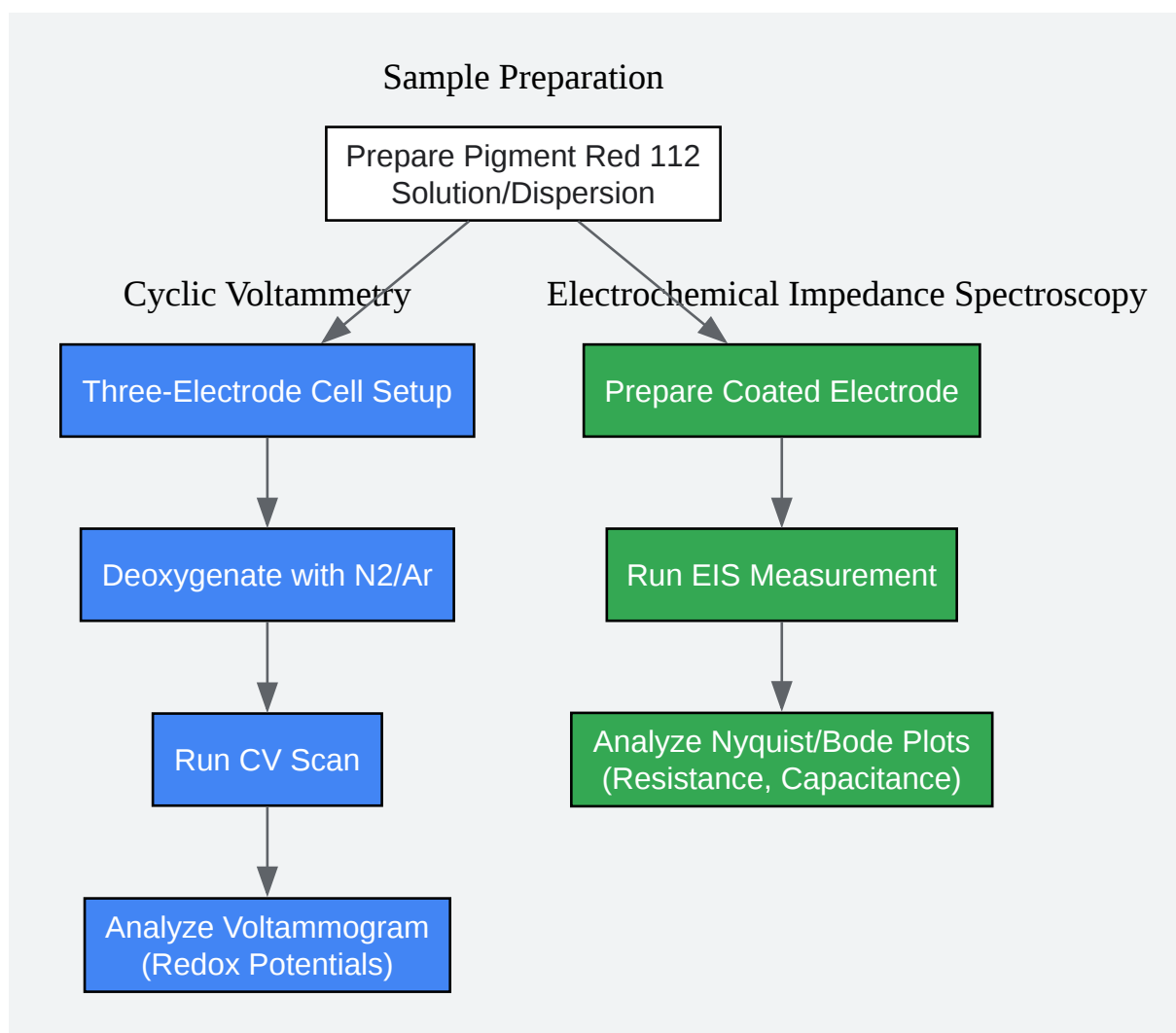
Visualization of Concepts

The following diagrams illustrate key concepts related to the electrochemistry of **Pigment Red 112**.



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Caption: General redox pathway for the reduction of an azo group.



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Caption: Workflow for electrochemical characterization.

Relevance to Drug Development

While primarily used as a pigment, the electrochemical properties of azo compounds like **Pigment Red 112** are relevant to drug development for several reasons:

- **Redox-Activated Prodrugs:** The azo bond can be stable in the upper gastrointestinal tract but is susceptible to reduction by azoreductase enzymes produced by gut microbiota. This property has been exploited to design colon-specific drug delivery systems, where an active drug is released upon the reductive cleavage of an azo bond.
- **Toxicity and Metabolism:** The reduction of azo dyes can lead to the formation of aromatic amines, some of which may be toxic or carcinogenic. Understanding the redox potentials and degradation pathways is crucial for assessing the toxicological profile of any compound being considered for pharmaceutical or biomedical applications.[\[13\]](#)
- **Biosensors:** The redox activity of azo dyes can be harnessed for the development of electrochemical biosensors. For example, a change in the electrochemical signal of an azo dye could be used to detect the presence of specific enzymes or other biomolecules.

One study has suggested that **Pigment Red 112** may inhibit lipid biosynthesis by binding to fatty acids.[\[12\]](#) While the precise mechanism and signaling pathway are not elucidated, this finding points towards a potential biological activity that warrants further investigation by drug development professionals.

Conclusion

Pigment Red 112, as a member of the Naphthol AS and azo pigment families, possesses interesting electrochemical properties centered around the redox activity of its azo group. Although specific electrochemical data for this pigment is scarce, this guide provides a framework for its characterization based on the behavior of structurally similar compounds. The detailed experimental protocols for cyclic voltammetry and electrochemical impedance spectroscopy offer a starting point for researchers to quantitatively assess its electrochemical properties. For professionals in drug development, the redox-sensitive nature of the azo bond presents both opportunities for targeted drug delivery and challenges related to metabolic

activation and potential toxicity, highlighting the importance of thorough electrochemical and biological evaluation.

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